

A Technical Guide to the Quantum Yield of CY5.5-COOH Chloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CY5.5-COOH chloride

Cat. No.: B15622471

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the quantum yield and photophysical properties of **CY5.5-COOH chloride**, a widely used near-infrared (NIR) fluorescent dye. This document is intended to serve as a valuable resource for researchers and professionals in the fields of life sciences and drug development who utilize fluorescent probes for imaging and quantification.

Introduction to CY5.5-COOH Chloride

CY5.5-COOH chloride is a member of the cyanine dye family, characterized by a polymethine chain linking two nitrogen-containing heterocyclic moieties. The carboxylic acid (-COOH) functional group allows for covalent conjugation to primary amines on biomolecules such as proteins, antibodies, and peptides, making it a versatile tool for fluorescent labeling. Its fluorescence in the near-infrared spectrum (approximately 675-710 nm) is particularly advantageous for biological applications due to reduced background autofluorescence from tissues and deeper tissue penetration of light. The "chloride" in the name refers to the counter-ion associated with the cationic dye structure and generally does not significantly impact its photophysical properties in solution.

Photophysical Properties and Quantum Yield

The fluorescence quantum yield (Φ) is a critical parameter that defines the efficiency of a fluorophore in converting absorbed photons into emitted photons. It is a ratio of the number of

photons emitted to the number of photons absorbed. A higher quantum yield indicates a brighter fluorophore, which is desirable for sensitive detection in various applications.

The photophysical properties of CY5.5-COOH are influenced by its molecular structure and the surrounding environment, such as the solvent polarity and viscosity. For CY5.5 carboxylic acid, the quantum yield is consistently reported to be approximately 0.2 in common solvents like DMSO and DMF.^{[1][2]} The quantum yield of the closely related Cy5.5 NHS ester is reported to be in the range of 0.2 to 0.28.^{[3][4][5][6]} It is important to note that the quantum yield can change upon conjugation to a biomolecule or when the dye is in a different microenvironment.

Quantitative Data Summary

The table below summarizes the key photophysical properties of CY5.5 carboxylic acid and its N-hydroxysuccinimide (NHS) ester derivative for easy comparison.

Property	CY5.5 Carboxylic Acid	CY5.5 NHS Ester	Reference(s)
Quantum Yield (Φ)	0.2	0.2 - 0.28	^{[1][2][3][4][5][6]}
Excitation Max (λ_{ex})	~673 nm	~673 - 675 nm	^{[1][4][6]}
Emission Max (λ_{em})	~707 nm	~694 - 707 nm	^{[1][4][6]}
Molar Extinction Coeff.	~209,000 M ⁻¹ cm ⁻¹	~190,000 - 209,000 M ⁻¹ cm ⁻¹	^{[1][4][6]}
Solubility	DMSO, DMF, DCM	DMSO, DMF, DCM	^{[1][4]}

Experimental Protocol: Relative Quantum Yield Determination

The most common method for determining the fluorescence quantum yield of a compound is the relative method, which involves comparing the fluorescence intensity of the sample to that of a standard with a known quantum yield.

Materials

- Spectrofluorometer with a corrected emission spectrum feature

- UV-Vis spectrophotometer
- Quartz cuvettes (1 cm path length)
- **CY5.5-COOH chloride** sample
- Quantum yield standard (e.g., Cresyl Violet or another well-characterized dye with emission in a similar spectral region)
- High-purity solvent (e.g., ethanol, methanol, or DMSO, ensuring both sample and standard are soluble)
- Volumetric flasks and micropipettes

Methodology

- Preparation of Stock Solutions: Prepare stock solutions of both the **CY5.5-COOH chloride** sample and the quantum yield standard in the chosen solvent.
- Preparation of Dilutions: From the stock solutions, prepare a series of dilutions for both the sample and the standard. The absorbance of these solutions at the excitation wavelength should be kept below 0.1 to avoid inner filter effects. A typical range of absorbances to prepare would be 0.02, 0.04, 0.06, 0.08, and 0.1.
- Absorbance Measurement: Using the UV-Vis spectrophotometer, measure the absorbance of each diluted solution at the chosen excitation wavelength. The excitation wavelength should be the same for both the sample and the standard.
- Fluorescence Measurement:
 - Set the excitation wavelength on the spectrofluorometer to the value used for the absorbance measurements.
 - Record the fluorescence emission spectrum for each of the diluted solutions of the sample and the standard. Ensure the emission range is set to capture the entire fluorescence profile of both compounds.

- Integrate the area under the emission curve for each spectrum to obtain the integrated fluorescence intensity.
- Data Analysis:
 - Plot the integrated fluorescence intensity versus the absorbance for both the sample and the standard.
 - Determine the slope of the resulting linear fits for both the sample (Grad_X) and the standard (Grad_S).
 - Calculate the quantum yield of the sample (Φ_X) using the following equation:

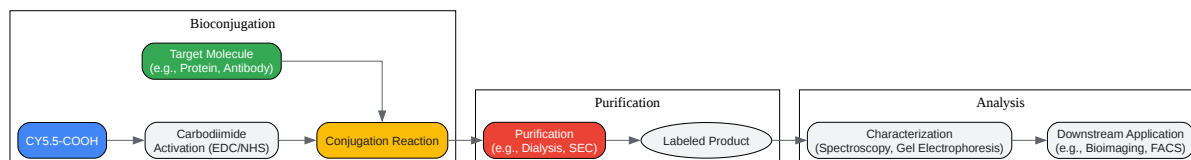
$$\Phi_X = \Phi_S * (\text{Grad}_X / \text{Grad}_S) * (\eta_X^2 / \eta_S^2)$$

Where:

- Φ_S is the known quantum yield of the standard.
- Grad_X and Grad_S are the gradients of the plots for the sample and standard, respectively.
- η_X and η_S are the refractive indices of the solvents used for the sample and standard, respectively (if the same solvent is used, this term becomes 1).

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for labeling a target molecule with **CY5.5-COOH chloride** and subsequent purification and analysis.



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Caption: Workflow for bioconjugation with **CY5.5-COOH chloride**.

Applications in Research and Drug Development

The favorable photophysical properties of **CY5.5-COOH chloride**, particularly its high molar extinction coefficient and reasonable quantum yield in the NIR window, make it a valuable tool in various research and development areas:

- **In Vivo Imaging:** The NIR fluorescence allows for deep tissue imaging in small animal models to track the biodistribution of labeled drugs, antibodies, or nanoparticles.
- **Fluorescence Microscopy:** Used for labeling and visualizing specific proteins or cellular structures in fixed or live cells.
- **Flow Cytometry:** Conjugated to antibodies for the detection and quantification of specific cell populations.
- **High-Throughput Screening:** Employed in fluorescence-based assays for drug discovery.

Conclusion

CY5.5-COOH chloride is a robust and versatile near-infrared fluorophore with a well-characterized quantum yield. Its utility in labeling a wide range of biomolecules makes it an indispensable tool for researchers in both academic and industrial settings. Understanding its

photophysical properties and the methodologies for their measurement is crucial for obtaining reliable and quantitative data in fluorescence-based applications.

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- To cite this document: BenchChem. [A Technical Guide to the Quantum Yield of CY5.5-COOH Chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15622471#quantum-yield-of-cy5-5-cooh-chloride]

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